

Essential Safety and Handling Protocols for Mifepristone-d3

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Compound of Interest

Compound Name: Mifepristone-d3

Cat. No.: B15611157

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For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Mifepristone-d3** is paramount. This document provides immediate and essential safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment.

Physicochemical and Safety Data

Mifepristone-d3, a deuterated analog of Mifepristone, shares similar physicochemical properties and handling precautions with its parent compound. Due to its classification as a potent reproductive toxicant, stringent safety measures are required.^[1] The following table summarizes key quantitative data for **Mifepristone-d3**.

Property	Value	Source
Chemical Formula	C ₂₉ H ₃₂ D ₃ NO ₂	[2][3]
Molecular Weight	432.61 g/mol	[2][4]
Occupational Exposure Limit (OEL)	No specific OEL has been established.[5][6][7] Handle as a potent compound with high containment.	[5][6][7]

Experimental Protocol: Safe Handling of Mifepristone-d3

This protocol outlines the step-by-step procedure for safely handling **Mifepristone-d3**, from receipt to disposal, minimizing exposure risk.

1. Engineering Controls and Preparation:

- Ventilation: All handling of **Mifepristone-d3** powder should be conducted in a certified chemical fume hood or a containment device such as a glove box to avoid inhalation of dust. [7]
- Designated Area: Designate a specific area for handling **Mifepristone-d3** to prevent cross-contamination. This area should be clearly marked.

2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of powder-free nitrile gloves that are changed regularly or immediately upon contamination.[8]
- Lab Coat/Gown: A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[8]
- Eye Protection: Use tightly fitting safety goggles or a face shield.[9]
- Respiratory Protection: If there is a risk of aerosol generation and engineering controls are insufficient, a NIOSH-approved respirator should be used.[5]

3. Weighing and Reconstitution:

- Weighing: If weighing the solid form, do so within a containment system on a tared weigh paper or in a disposable container.
- Reconstitution: If preparing a solution, add the solvent slowly to the powder to avoid aerosolization.

4. Post-Handling Procedures:

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **Mifepristone-d3**.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.^[9]

5. Spill Management:

- Evacuation: Evacuate non-essential personnel from the area.
- Containment: For small spills, gently cover with an absorbent material to avoid raising dust. For larger spills, follow established emergency procedures.
- Cleanup: Wearing appropriate PPE, carefully collect the spilled material and place it in a sealed container for disposal.

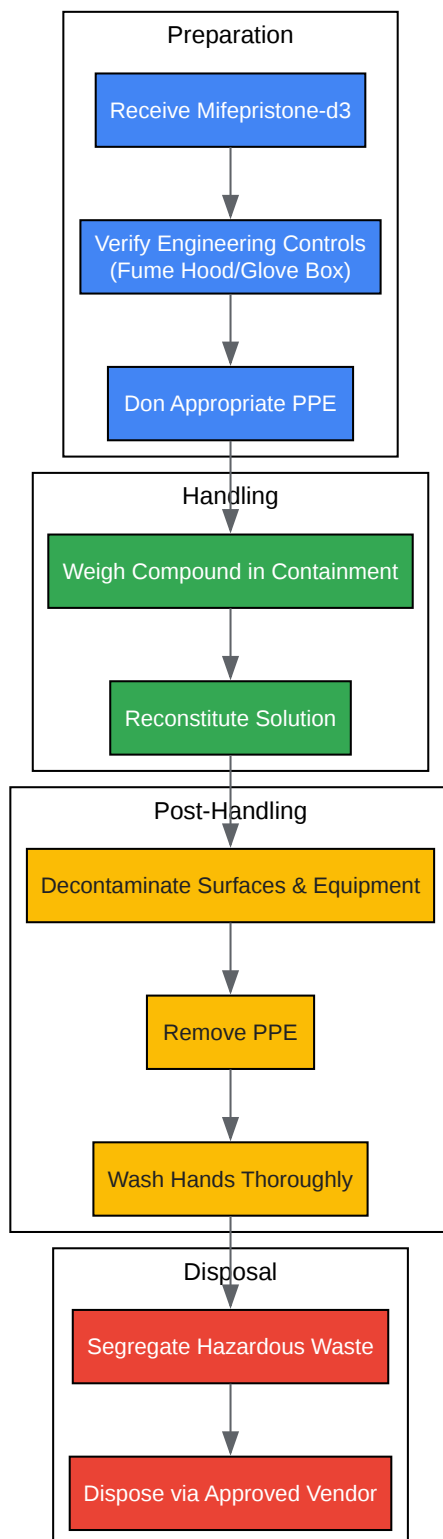
6. Disposal:

- Waste Collection: All disposable materials that have come into contact with **Mifepristone-d3**, including gloves, gowns, and cleaning materials, must be collected in a clearly labeled, sealed hazardous waste container.
- Disposal Method: Dispose of the waste through an approved hazardous waste disposal service in accordance with local, state, and federal regulations.

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for the safe handling of **Mifepristone-d3** in a laboratory setting.

Workflow for Safe Handling of Mifepristone-d3

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Caption: Logical workflow for the safe handling of **Mifepristone-d3**.

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